

SU5614 Inhibitor: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *su5614*

Cat. No.: *B1233369*

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An in-depth exploration of the multi-kinase inhibitor **SU5614**, detailing its chemical properties, mechanism of action, and experimental applications for researchers and drug development professionals.

Introduction to SU5614

SU5614 is a potent, cell-permeable small molecule that functions as a multi-targeted receptor tyrosine kinase (RTK) inhibitor.^{[1][2]} It is recognized for its inhibitory activity against key mediators of angiogenesis and cell proliferation, primarily targeting Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), c-Kit, and FMS-like tyrosine kinase 3 (FLT3).^{[1][3]} As a chlorinated derivative of SU5416, **SU5614** demonstrates significant efficacy in inducing growth arrest and apoptosis in various cancer cell lines, particularly those expressing constitutively active forms of its target kinases.^{[3][4]} This guide provides a comprehensive overview of **SU5614**, including its various synonyms, quantitative inhibitory data, detailed experimental protocols, and a visual representation of its impact on critical signaling pathways.

Synonyms and Chemical Identifiers

To ensure clarity and consistency in research and documentation, a comprehensive list of synonyms and chemical identifiers for **SU5614** is provided below.

Category	Identifier
Primary Name	SU5614
Alternative Names	(Z)-SU5614[5]
Chloro-SU5416[2]	
Chloro-Semaxanib[2]	
VEGFR Tyrosine Kinase Inhibitor VII	
VEGFR2 Kinase Inhibitor IX	
Chemical Name	(3Z)-5-chloro-3-[(3,5-dimethyl-1H-pyrrol-2-yl)methylene]-1,3-dihydro-2H-indol-2-one[3]
CAS Number	1055412-47-9[3]
Molecular Formula	C15H13ClN2O[3]
Molecular Weight	272.73 g/mol
InChI Key	XLBQNZICMYZIQT-UHFFFAOYSA-N

Quantitative Inhibitory Data

The efficacy of **SU5614** as a kinase inhibitor is quantified by its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the inhibitor required to reduce the activity of a specific enzyme by 50%. The table below summarizes the reported IC₅₀ values for **SU5614** against its primary targets.

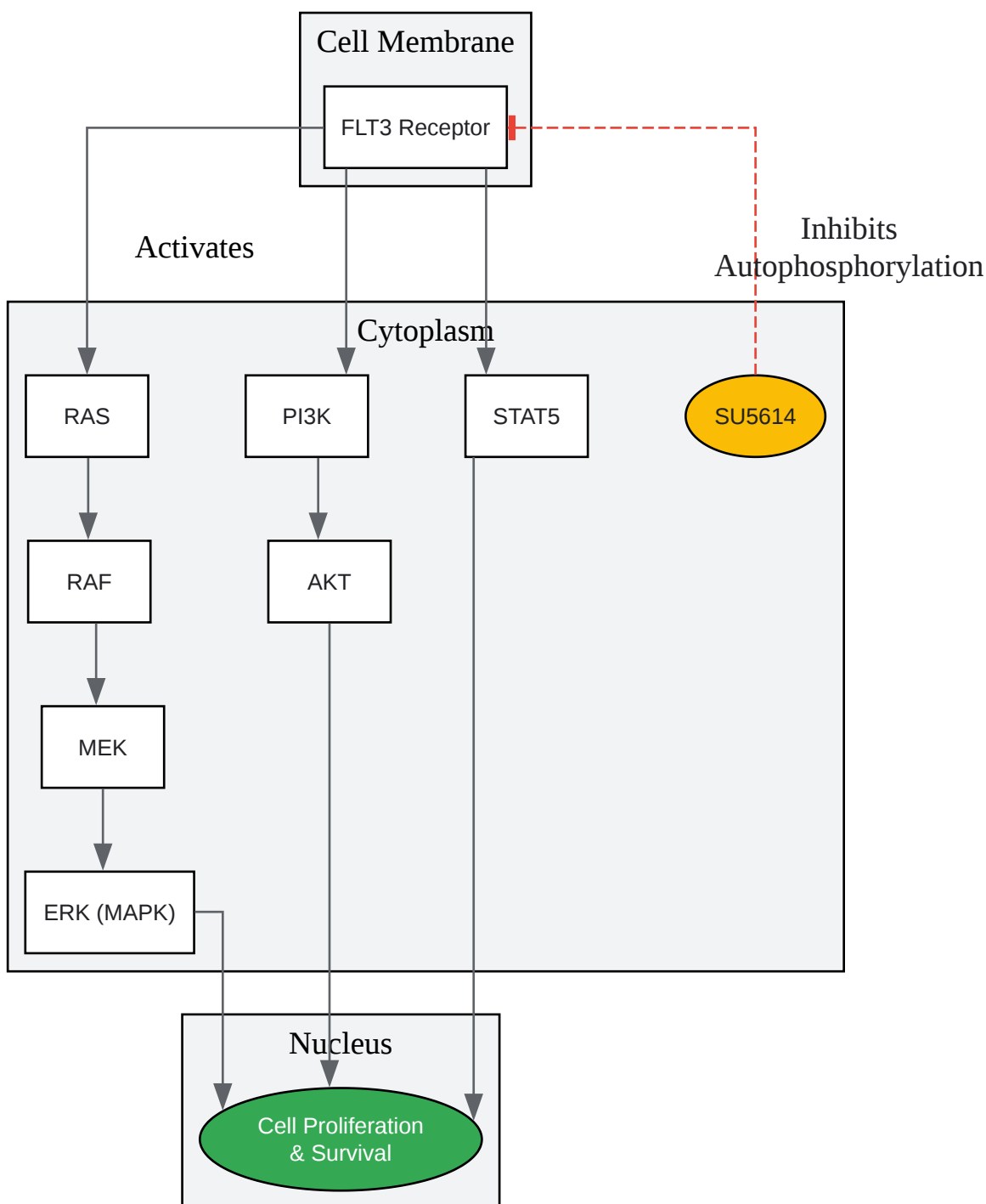
Target Kinase	IC50 Value (nM)	Cell Line / Assay Conditions	Reference
VEGFR-2 (Flk-1)	1200	Cell-free assay	
c-Kit	30	in vitro	[3]
PDGFR β	360	in vitro	[3]
FLT3 (Wild-Type)	10	RS 4;11 cells (FL-induced)	[6]
FLT3 (ITD Mutant)	10	MV 4-11 cells	[6]
FLT3 (Constitutively Active)	150 - 650	Ba/F3 and AML cell lines	[3]
STAT5 Phosphorylation	10 - 50	MV 4-11 cells	[6]
VEGF-driven Mitogenesis	≤ 680	Human Umbilical Vein Endothelial Cells (HUVECs)	

Mechanism of Action and Signaling Pathways

SU5614 exerts its biological effects by competitively binding to the ATP-binding site of receptor tyrosine kinases, thereby inhibiting their autophosphorylation and the subsequent activation of downstream signaling cascades crucial for cell proliferation and survival.

Inhibition of FLT3 Signaling

In acute myeloid leukemia (AML), activating mutations in FLT3 are common and lead to constitutive kinase activity.[4] **SU5614** effectively inhibits both wild-type and mutated FLT3, leading to the downregulation of downstream signaling molecules such as Signal Transducer and Activator of Transcription 5 (STAT5) and Mitogen-Activated Protein Kinase (MAPK).[4][6] This inhibition ultimately results in cell cycle arrest and apoptosis in FLT3-dependent cancer cells.[4]

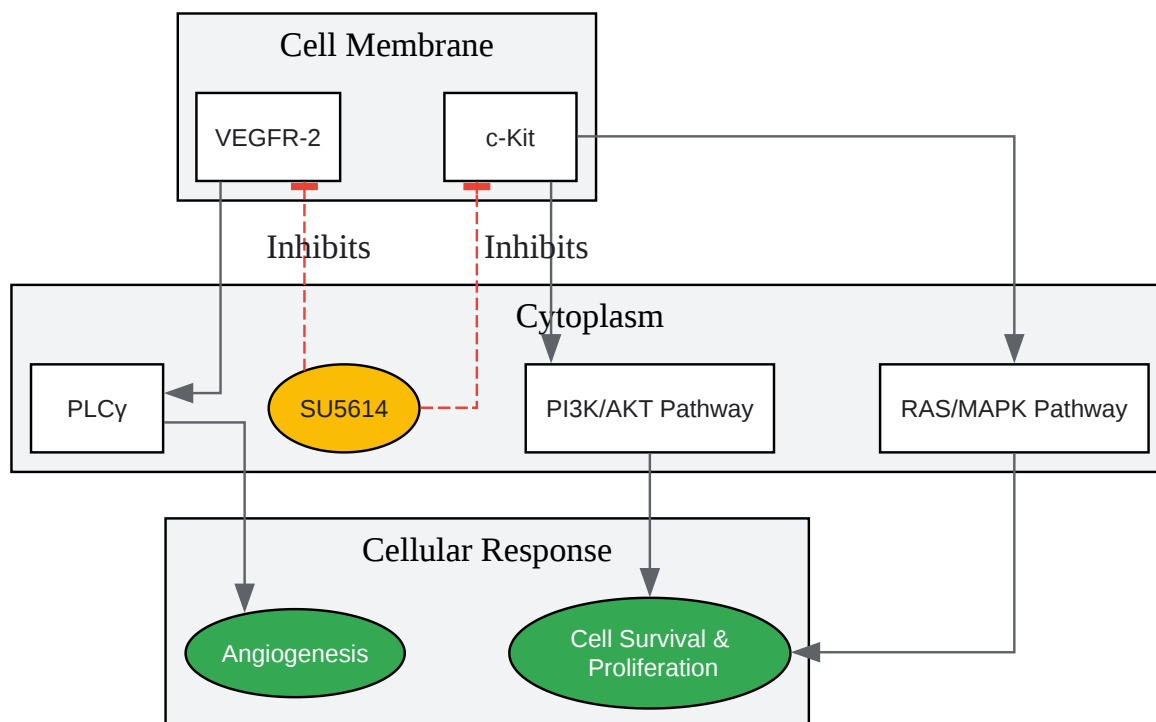


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Inhibition of the FLT3 Signaling Pathway by **SU5614**.

Inhibition of VEGFR-2 and c-Kit Signaling

SU5614 also demonstrates a dual mode of action by inhibiting VEGFR-2 in endothelial cells and c-Kit in cancer cells.[7] The inhibition of VEGFR-2 disrupts angiogenesis, the formation of new blood vessels, which is critical for tumor growth and metastasis.[7] By targeting c-Kit, **SU5614** induces growth arrest and apoptosis in cancers where this receptor is overexpressed or mutated, such as in certain types of AML.[1][7]



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Dual Inhibition of VEGFR-2 and c-Kit Signaling by **SU5614**.

Experimental Protocols

The following section provides detailed methodologies for key experiments involving **SU5614**.

Cell Viability (MTT) Assay

This protocol is for assessing the effect of **SU5614** on the viability and proliferation of cancer cell lines.

Materials:

- **SU5614** (dissolved in DMSO)
- Cancer cell line of interest (e.g., MV4-11 for FLT3-ITD)
- Complete cell culture medium
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- **Compound Treatment:** Prepare serial dilutions of **SU5614** in complete medium. Remove the old medium from the wells and add 100 μ L of the **SU5614** dilutions. Include a vehicle control (DMSO) and a no-treatment control. Incubate for 48-72 hours.
- **MTT Addition:** Add 10 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to metabolize MTT into formazan crystals.
- **Solubilization:** Add 100 μ L of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

Western Blot for FLT3 Phosphorylation

This protocol is designed to detect the inhibition of FLT3 autophosphorylation by **SU5614**.

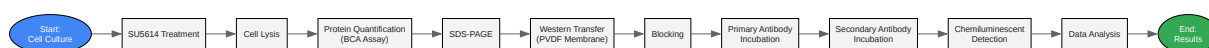
Materials:

- **SU5614**
- FLT3-expressing cell line (e.g., MV4-11)
- Serum-free medium
- Lysis buffer (RIPA buffer with protease and phosphatase inhibitors)
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels
- PVDF membrane
- Blocking buffer (5% BSA or non-fat milk in TBST)
- Primary antibodies (anti-phospho-FLT3, anti-total-FLT3, anti-GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- **Cell Treatment:** Culture cells to 70-80% confluency. Serum-starve the cells for 12-24 hours. Treat the cells with various concentrations of **SU5614** for 1-2 hours.
- **Cell Lysis:** Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay.
- **Sample Preparation:** Mix equal amounts of protein (20-40 µg) with Laemmli sample buffer and heat at 95°C for 5 minutes.

- **SDS-PAGE and Transfer:** Separate the proteins on an SDS-PAGE gel and transfer them to a PVDF membrane.
- **Blocking and Antibody Incubation:** Block the membrane with blocking buffer for 1 hour at room temperature. Incubate the membrane with the primary antibody overnight at 4°C.
- **Secondary Antibody and Detection:** Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature. Detect the protein bands using a chemiluminescent substrate and an imaging system.
- **Analysis:** Quantify the band intensities to determine the ratio of phosphorylated FLT3 to total FLT3.



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A Typical Experimental Workflow for Western Blot Analysis.

In Vivo Xenograft Tumor Model

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of **SU5614** in a mouse xenograft model.

Materials:

- Immunocompromised mice (e.g., nude or SCID)
- Tumor cells (e.g., human AML cell line)
- Matrigel (optional)
- **SU5614** formulation for in vivo administration
- Calipers for tumor measurement
- Anesthesia

Procedure:

- **Tumor Cell Implantation:** Subcutaneously inject a suspension of tumor cells (e.g., 1-10 million cells in PBS, with or without Matrigel) into the flank of each mouse.
- **Tumor Growth and Randomization:** Monitor the mice for tumor growth. When tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.
- **Drug Administration:** Administer **SU5614** to the treatment group via the desired route (e.g., oral gavage, intraperitoneal injection) at a predetermined dose and schedule. The control group should receive the vehicle.
- **Tumor Measurement and Monitoring:** Measure the tumor dimensions with calipers every 2-3 days and calculate the tumor volume (Volume = 0.5 x Length x Width²). Monitor the body weight and overall health of the mice.
- **Endpoint and Analysis:** At the end of the study (based on tumor size limits or a predetermined time point), euthanize the mice and excise the tumors. The tumors can be weighed and processed for further analysis (e.g., histology, Western blot).
- **Data Analysis:** Compare the tumor growth rates and final tumor weights between the treatment and control groups to assess the efficacy of **SU5614**.

Conclusion

SU5614 is a valuable research tool for investigating the roles of VEGFR, c-Kit, and FLT3 in cancer biology. Its potent and multi-targeted inhibitory activity makes it a significant compound for preclinical studies in oncology and drug development. The information and protocols provided in this guide are intended to support researchers in designing and executing robust experiments to further elucidate the therapeutic potential of **SU5614**.

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References

- [1. apexbt.com \[apexbt.com\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. The protein tyrosine kinase inhibitor SU5614 inhibits FLT3 and induces growth arrest and apoptosis in AML-derived cell lines expressing a constitutively activated FLT3 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. ashpublications.org \[ashpublications.org\]](#)
- [7. The protein tyrosine kinase inhibitor SU5614 inhibits VEGF-induced endothelial cell sprouting and induces growth arrest and apoptosis by inhibition of c-kit in AML cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [SU5614 Inhibitor: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233369/docs#su5614-inhibitor-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1233369/docs#su5614-inhibitor-a-technical-guide-for-researchers)

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